

CAS number and molecular weight of 4,4'-Dinitrostilbene.

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Compound of Interest

Compound Name: 4,4'-Dinitrostilbene

Cat. No.: B1588124

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An In-Depth Technical Guide to **4,4'-Dinitrostilbene**

Introduction

4,4'-Dinitrostilbene is a stilbenoid, a class of organic compounds characterized by a central C=C double bond flanked by two aromatic rings. In this particular molecule, a nitro group is attached to the para (4-position) of each phenyl ring. While **4,4'-Dinitrostilbene** itself is a subject of research, its sulfonated derivative, **4,4'-Dinitrostilbene-2,2'-disulfonic acid**, holds significant industrial importance as a key intermediate in the synthesis of fluorescent whitening agents and azo dyes.^{[1][2][3][4][5]} This guide will provide a comprehensive overview of the core chemical and physical properties of **4,4'-Dinitrostilbene**, its synthesis, applications, and safety considerations, with a particular focus on its industrially relevant disulfonated form.

Physicochemical Properties

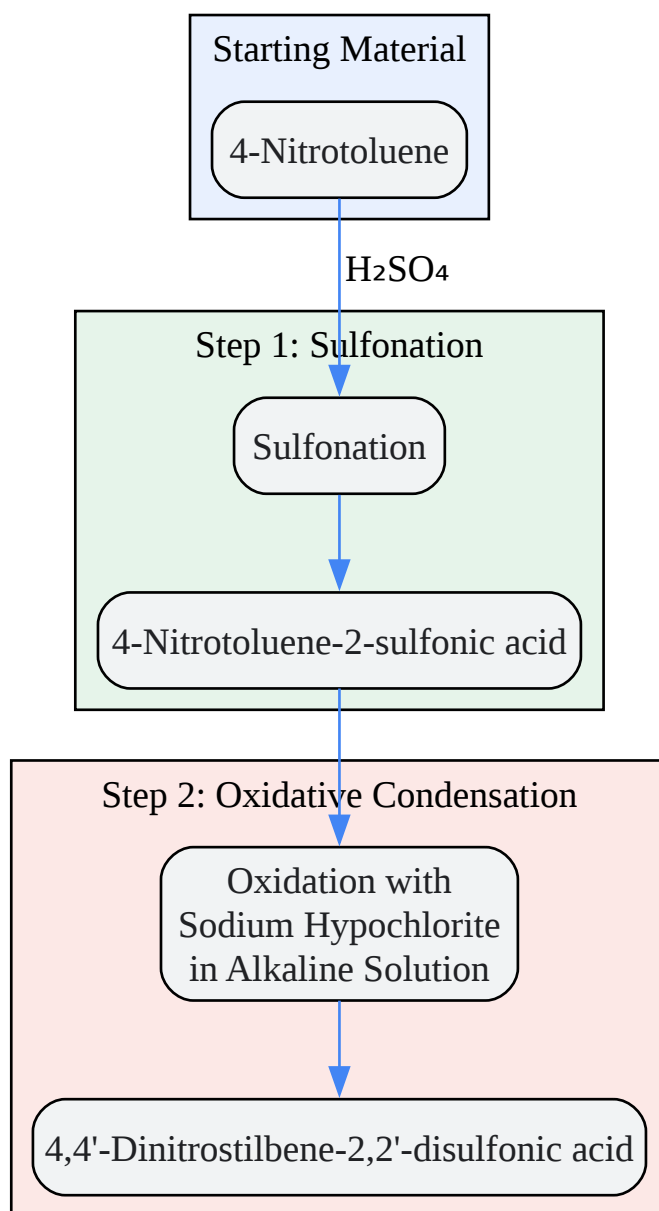
A clear distinction must be made between **4,4'-Dinitrostilbene** and its disulfonated derivative, as their properties and applications differ significantly. The following table summarizes their key physicochemical data.

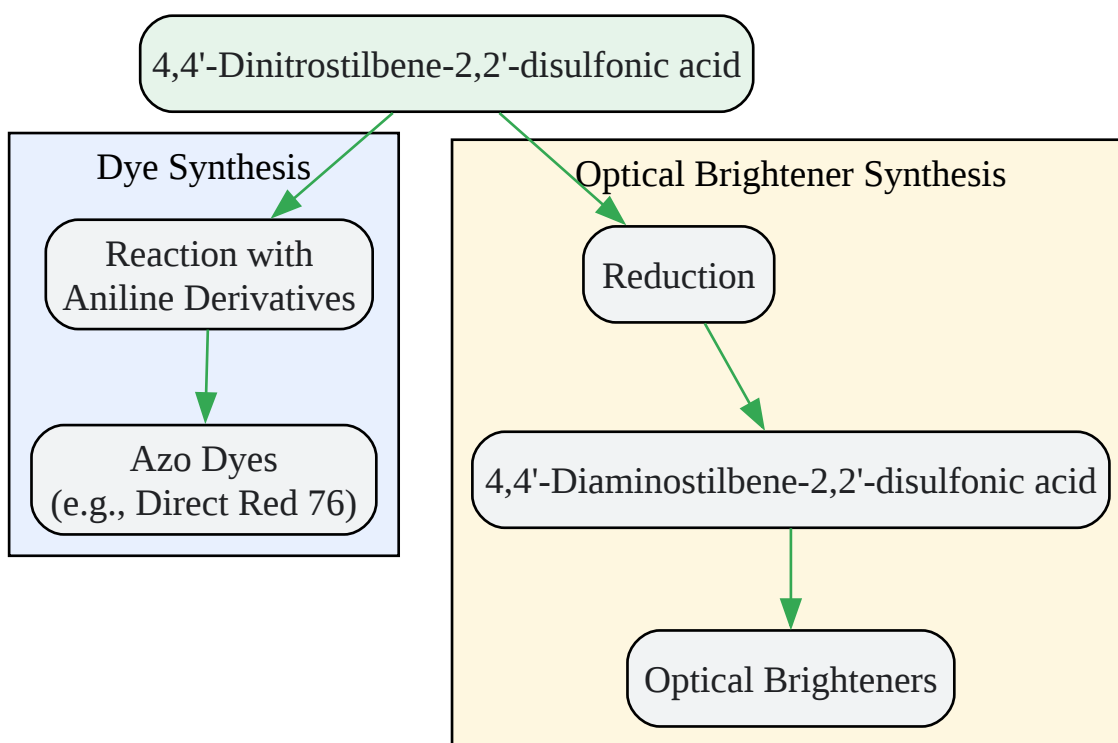
Property	4,4'-Dinitrostilbene	4,4'-Dinitrostilbene-2,2'-disulfonic acid
CAS Number	2501-02-2	128-42-7[5][6][7][8]
Molecular Formula	C ₁₄ H ₁₀ N ₂ O ₄ [9]	C ₁₄ H ₁₀ N ₂ O ₁₀ S ₂ [6][10]
Molecular Weight	270.24 g/mol [9]	430.38 g/mol [8]
Appearance	Yellow solid[11]	Yellow amorphous solid[7][11]
Melting Point	Not available	266 °C[7][11]
Solubility in Water	Not available	Very soluble[7][8]

Synthesis of 4,4'-Dinitrostilbene-2,2'-disulfonic acid

The industrial production of 4,4'-Dinitrostilbene-2,2'-disulfonic acid is a well-established process involving the oxidative condensation of two molecules of 4-nitrotoluene-2-sulfonic acid in an aqueous alkaline solution.[2] This reaction can be carried out using various oxidizing agents, including sodium hypochlorite or oxygen in the presence of a catalyst.[1][2][4]

The synthesis pathway can be visualized as follows:





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